Application Notes and Protocols: PC71BM as an Electron Transport Layer

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*[6,6]-Phenyl-C71-butyric Acid Methyl Ester*
CAS No.:	*609771-63-3*
Cat. No.:	*B3029281*

Get Quote

Introduction: The Critical Role of PC71BM in High-Performance Optoelectronics

[1][1]-Phenyl-C71-butyric acid methyl ester (PC71BM) has established itself as a cornerstone n-type semiconductor in the field of organic and perovskite optoelectronics. Its primary function is to serve as an electron transport layer (ETL), a critical component that facilitates the efficient extraction and transport of electrons to the device's cathode. The ellipsoidal shape of the C70 fullerene cage in PC71BM, compared to its C60 counterpart (PC61BM), allows for energetic transitions that are otherwise forbidden, leading to enhanced light absorption in the visible spectrum.[2][3] This broader absorption profile can contribute to higher photocurrents in photovoltaic devices.[3]

Beyond its favorable optical properties, PC71BM's good electron mobility and suitable energy levels make it an effective ETL in various device architectures, including high-efficiency organic photovoltaics (OPVs) and perovskite solar cells (PSCs).[2][3] The performance of these devices is intrinsically linked to the quality and morphology of the PC71BM thin film. A well-

© 2026 BenchChem. All rights reserved.

formed ETL should possess high uniformity, be free of pinholes, and exhibit a morphology that promotes efficient charge transport at the interface with the active layer.

This application note provides detailed, field-proven protocols for the deposition of high-quality PC71BM electron transport layers. We will delve into the causality behind experimental choices, offering insights into how to manipulate processing parameters to achieve desired film characteristics and, consequently, optimized device performance.

I. Foundational Principles: Solution Preparation and Substrate Considerations

The quality of the final PC71BM film begins with the precursor solution. The choice of solvent, concentration, and the use of additives are critical parameters that dictate the solubility of PC71BM and the subsequent film formation dynamics.

Solvent Selection: A Matter of Solubility and Drying Kinetics

PC71BM exhibits good solubility in a range of organic solvents. Chlorobenzene (CB) and dichlorobenzene (DCB) are among the most commonly used solvents for preparing PC71BM solutions due to their ability to dissolve high concentrations of the fullerene derivative.[4][5] Toluene and chloroform are also viable options.[4] The choice of solvent influences not only the solubility but also the drying kinetics during deposition, which in turn affects the film morphology. Solvents with higher boiling points, like DCB, allow for a longer drying time, which can promote molecular self-organization and lead to more crystalline films.

Table 1: Solubility of PC71BM in Common Organic Solvents

Solvent	Solubility (mg/mL)	Boiling Point (°C)
Chlorobenzene	> 50	132
o-Dichlorobenzene	~50	180
Toluene	< 20	111
Chloroform	> 50	61

© 2026 BenchChem. All rights reserved.

Note: Solubility values can vary depending on the specific isomer mixture and purity of the PC71BM.[6]

The Role of Additives: Fine-Tuning Morphology

Solvent additives are often employed to exert finer control over the thin film morphology. 1,8-diiodooctane (DIO) is a common high-boiling-point additive used in PC71BM solutions, particularly when blended with a donor polymer in bulk heterojunction (BHJ) solar cells.[7][8] DIO can selectively alter the solubility of the components, promoting the formation of a more ideal bicontinuous interpenetrating network structure crucial for efficient charge separation and transport.[8][9]

II. Deposition Protocols: From Lab-Scale to Scalable Methods

The choice of deposition technique is dependent on the desired film characteristics, substrate size, and scalability of the process. Here, we detail protocols for spin coating, a widely used lab-scale technique, and blade coating, which offers a pathway to large-area device fabrication.

Protocol 1: Spin Coating for Uniform, Small-Area Films

Spin coating is a reliable method for producing highly uniform thin films on small, flat substrates. The final film thickness is controlled by the solution concentration and the spin speed.

Materials and Equipment:

- PC71BM powder (>99% purity)
- Chlorobenzene (anhydrous)
- Glass vials and magnetic stir bars
- Syringe filters (PTFE, 0.2 µm or 0.45 µm pore size)
- Spin coater
- Hotplate

© 2026 BenchChem. All rights reserved.

Step-by-Step Methodology:

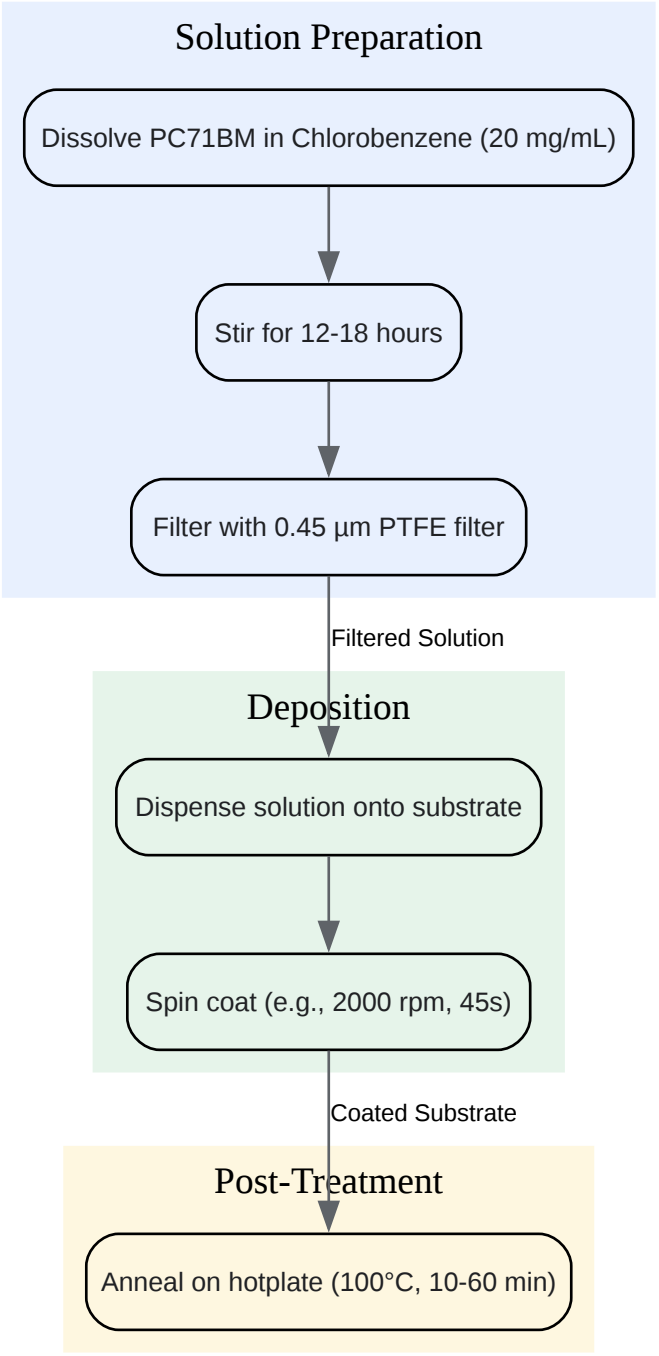
- Solution Preparation:
  - Prepare a PC71BM solution in chlorobenzene at a concentration of 20 mg/mL in a clean glass vial.[10]
  - Add a magnetic stir bar and seal the vial.
  - Stir the solution at room temperature (e.g., 400 rpm) for a minimum of 12-18 hours, or until the PC71BM is fully dissolved, to ensure a homogeneous solution.[10]
  - Before use, filter the solution through a 0.2 µm or 0.45 µm PTFE syringe filter to remove any particulate matter.[10]
- Substrate Preparation:
  - Ensure the substrate (e.g., ITO-coated glass with a hole transport layer or a perovskite film) is clean and dry. A plasma or UV-ozone treatment can be beneficial for improving surface wettability.
- Deposition:
  - Place the substrate on the spin coater chuck and ensure it is centered.
  - Dispense a sufficient amount of the filtered PC71BM solution onto the center of the substrate (e.g., 70 µL for a 1-inch x 1-inch substrate).[10]
  - Spin the substrate at a desired speed to achieve the target thickness. A typical two-stage process can be employed:
    - Stage 1: A low speed (e.g., 1000 rpm for 10 seconds) to spread the solution.
    - Stage 2: A high speed (e.g., 2000-4000 rpm for 30-45 seconds) to thin the film to the desired thickness.[10]
- Post-Deposition Annealing:

© 2026 BenchChem. All rights reserved.

- Immediately transfer the coated substrate to a pre-heated hotplate.
- Anneal the film at a temperature between 100°C and 150°C for 10-60 minutes.[10][11] The optimal annealing temperature and time are system-dependent and should be empirically determined. Thermal annealing can improve the film's crystallinity and enhance charge transport.[1][12]

Diagram 1: Spin Coating Workflow for PC71BM ETL Deposition

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for PC71BM ETL deposition via spin coating.

Protocol 2: Blade Coating for Scalable, Large-Area Films

© 2026 BenchChem. All rights reserved.

Blade coating is a deposition technique that is more amenable to large-area and roll-to-roll manufacturing. It involves dragging a blade with a specific gap height over a substrate, depositing a wet film that then dries to form the solid layer.

Materials and Equipment:

- PC71BM powder (>99% purity)
- Chlorobenzene (anhydrous)
- Optional: 1,8-diiodooctane (DIO) additive
- Glass vials and magnetic stir bars
- Syringe filters (PTFE, 0.45 µm pore size)
- Blade coater with a heated stage
- Hotplate

Step-by-Step Methodology:

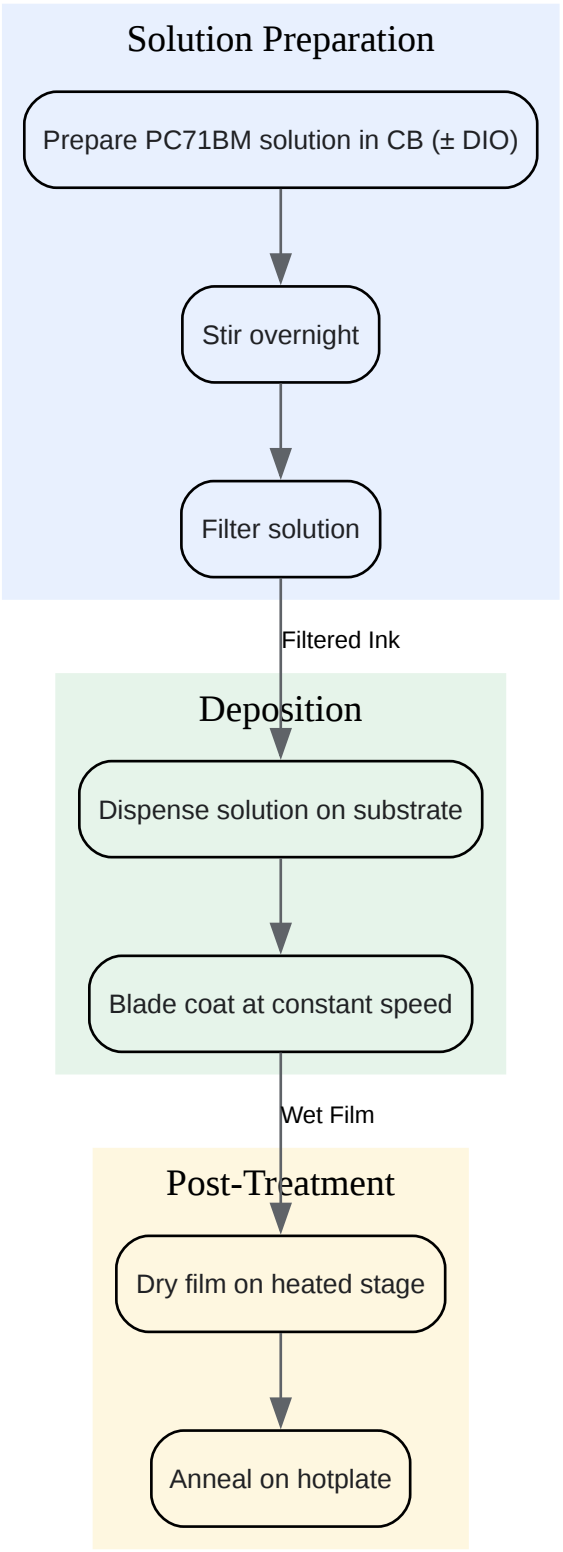
- Solution Preparation:
  - Prepare a stock solution of PC71BM in chlorobenzene. The concentration may need to be adjusted compared to spin coating, often in the range of 12-35 mg/mL.[7][13]
  - If using an additive, add DIO to the solution (e.g., 0.4% v/v).[7]
  - Stir the solution overnight to ensure complete dissolution.
  - Filter the solution before use.
- Substrate and Coater Setup:
  - Secure the substrate onto the heated stage of the blade coater. Pre-heating the substrate can aid in solvent evaporation and film formation.
  - Set the blade height to control the wet film thickness. A typical gap is around 500 µm.[13]

© 2026 BenchChem. All rights reserved.

- Deposition:
  - Dispense a line of the PC71BM solution in front of the blade.
  - Initiate the coating process at a constant speed (e.g., 30 mm/s).[13] The coating speed is a critical parameter that influences the drying dynamics and final film morphology.
- Drying and Annealing:
  - The film can be dried on the heated stage of the coater or transferred to a separate hotplate.
  - An annealing step, similar to that in the spin coating protocol (e.g., 120°C for 10 minutes), is often beneficial for optimizing the film properties.[13]

Diagram 2: Blade Coating Workflow for PC71BM ETL Deposition

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for PC71BM ETL deposition via blade coating.

© 2026 BenchChem. All rights reserved.

III. Characterization and Troubleshooting

The quality of the deposited PC71BM film should be assessed to ensure it meets the requirements for high-performance devices.

Table 2: Key Characterization Techniques and Expected Outcomes

Technique	Parameter Measured	Desired Outcome
Atomic Force Microscopy (AFM)	Surface morphology and roughness	Smooth, uniform surface with low root-mean-square (RMS) roughness.[12][14]
UV-Vis Spectroscopy	Optical absorption	Characteristic absorption peaks of PC71BM, indicating proper material deposition.[8]
Profilometry	Film thickness	Uniform thickness across the substrate, typically in the range of 20-50 nm.[11]

Troubleshooting Common Issues:

- Pinholes in the Film: This can be caused by particulate contamination in the solution or on the substrate. Ensure thorough filtering of the solution and meticulous substrate cleaning.
- Non-uniform Film Thickness: In spin coating, this may result from an off-center substrate or an incorrect amount of solution dispensed. In blade coating, variations in coating speed or an uneven substrate can be the cause.
- Poor Device Performance: If the film appears uniform but device performance is low, optimization of the annealing temperature and time may be necessary to improve the film's electronic properties. The interface between the PC71BM and the adjacent layers is also critical and may require further investigation.

IV. Conclusion

© 2026 BenchChem. All rights reserved.

The deposition of a high-quality PC71BM electron transport layer is a critical step in the fabrication of efficient organic and perovskite solar cells. By carefully controlling the solution preparation, deposition parameters, and post-deposition treatments, it is possible to produce uniform, high-performance ETLs. The protocols provided in this application note serve as a robust starting point for researchers and scientists. However, it is important to note that the optimal deposition parameters are often system-specific and may require empirical optimization for each unique device architecture and set of materials.

V. References

- Thermal Annealing Effect on the Morphology of Inkjet Printed Polymer:Fullerene Composites Solar Cells. (n.d.). Google Scholar. Retrieved from
- PC70BM (C70-PCBM), PC71BM. (n.d.). NOVAPURI. Retrieved from
- Williams, D. P., et al. (2020). Different agglomeration properties of PC61BM and PC71BM in photovoltaic inks – a spin-echo SANS study. Soft Matter, 16(8), 2095-2103. [Link]
- Spin-Coating Perovskite Solar Cells on Plastic. (n.d.). The Center for Energy Efficient Electronics Science (E3S). Retrieved from
- Al-Asbahi, B. A., et al. (2015). Thermal Annealing Effect on the Optical, Electrical and Morphological Properties of the PBTTT-C12:PC71BM Blend Films. Journal of Solar Energy Engineering, 137(3). [Link]
- Bin, H., et al. (2016). Correlating Nanoscale Morphology with Device Performance in Conventional and Inverted PffBT4T-2OD:PC71BM Polymer Solar Cells. Journal of the American Chemical Society, 138(13), 4657-4664. [Link]
- Effect of annealing treatment and ICL in the improvement of OSC properties based on MEH-PPV:PC70BM and P3HT:PC70BM sub-cells. (n.d.). Google Scholar. Retrieved from
- International Application Published Under the Patent Cooperation Treaty (PCT). (2018). World Intellectual Property Organization.
- Ramos, F. J., et al. (2020). Impact of PC71BM layer on the performance of perovskite solar cells prepared at high moisture conditions using a low temperature. Journal of Materials

© 2026 BenchChem. All rights reserved.

Science: Materials in Electronics, 32, 1637-1651. [Link]

- Effect of Blend Composition and Additives on the Morphology of PCPDTBT:PC71BM Thin Films for Organic Photovoltaics. (2015). ACS Applied Materials & Interfaces, 7(37), 20648-20657. [Link]
- Determining the optimum morphology in high-performance polymer-fullerene organic photovoltaic cells. (2013). Nature Communications, 4, 2867. [Link]
- Tuning Morphology of Active Layer by using a Wide Bandgap Oligomer-Like Donor Enables Organic Solar Cells. (2022). Advanced Energy Materials, 12(13), 2104060. [Link]
- Combined effect of ZnO nanoripples and solvent additive on the nanomorphology and performance of PTB7-Th: PC71BM organic solar cells. (2019). Scientific Reports, 9(1), 13589. [Link]
- Morphology control in polycarbazole based bulk heterojunction solar cells and its impact on device performance. (2011). Applied Physics Letters, 98(25), 253302. [Link]
- Effect of thermal annealing on the performance of ternary organic photovoltaics based on PTB7:PC71BM:F8BT. (2015). ResearchGate. Retrieved from [Link]
- PC71BM as Morphology Regulator for Highly Efficient Ternary Organic Solar Cells with Bulk Heterojunction or Layer-by-Layer Configuration. (2023). Advanced Functional Materials, 33(52), 2307872. [Link]
- Different agglomeration properties of PC61BM and PC71BM in photovoltaic inks – a spin-echo SANS study. (2020). RSC Publishing. Retrieved from [Link]
- Solubility values (mg mL À1), measured at 25 C, of PC 61 BM and PC 71 BM in different solvents, as reported in the literatures a. (n.d.). ResearchGate. Retrieved from [Link]
- Futuristic electron transport layer based on multifunctional interactions of ZnO/TCNE for stable inverted organic solar cells. (2020). RSC Publishing. Retrieved from [Link]
- Possible PC 71 BM solvents for the fabrication of the polymer/fullerene... (n.d.). ResearchGate. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Charge transport and extraction of PTB7:PC71BM organic solar cells: effect of film thickness and thermal-annealing. (2019). RSC Publishing. Retrieved from [Link]
- Enhanced Performance of PTB7:PC 71 BM Based Organic Solar Cells by Incorporating a Nano-Layered Electron Transport of Titanium Oxide. (2023). ResearchGate. Retrieved from [Link]
- A Simple Transfer from Spin Coating to Blade Coating Through Processing Aggregated Solutions. (n.d.). Google Scholar. Retrieved from [Link]
- Hot-Substrate Deposition of Hole- and Electron-Transport Layers for Enhanced Performance in Perovskite Solar Cells. (2017). Advanced Materials Interfaces, 4(18), 1700529. [Link]
- Composition Morphology Correlation in PTB7-Th/PC71 BM Blend Films for Organic Solar Cells. (2019). Diva-portal.org. Retrieved from [Link]
- Simple Transfer from Spin Coating to Blade Coating Through Processing Aggregated Solutions. (2017). National Institute of Standards and Technology. Retrieved from [Link]
- Investigation of the Effects of Various Organic Solvents on the PCBM Electron Transport Layer of Perovskite Solar Cells. (2020). MDPI. Retrieved from [Link]
- Effects of Solvent Additive and Micro-Patterned Substrate on the Properties of Thin Films Based on P3HT:PC70BM Blends Deposited by MAPLE. (2022). Polymers, 14(11), 2243. [Link]
- Role of the electron transport layer in dictating the nanoscale heterogeneity in all-inorganic perovskite absorbers – correlating the optoelectronic and crystallographic properties. (2025). RSC Publishing. Retrieved from [Link]
- Spray coating of the PCBM electron transport layer significantly improves the efficiency of p-i-n planar perovskite solar cells. (2018). The Royal Society of Chemistry. Retrieved from [Link]
- Bilayer Electron Transport Layers for High-Performance Rigid and Flexible Perovskite Solar Cells. (n.d.). OSTI.GOV. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Investigation of morphological degradation of P3HT:PCBM bulk heterojunction films exposed to long-term host solvent vapor. (2016). Journal of Materials Chemistry A, 4(7), 2567-2575. [Link]
- Critical light instability in CB/DIO processed PBDTTT-EFT:PC71BM organic photovoltaic devices. (2015). ResearchGate. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. novapuri.com [novapuri.com]
- 3. pubs.rsc.org [pubs.rsc.org]
- 4. Different agglomeration properties of PC61BM and PC71BM in photovoltaic inks – a spin-echo SANS study - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Investigation of morphological degradation of P3HT:PCBM bulk heterojunction films exposed to long-term host solvent vapor - Journal of Materials Chemistry A (RSC Publishing) DOI:10.1039/C5TA09873D [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- 7. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 8. fileserver-az.core.ac.uk [fileserver-az.core.ac.uk]
- 9. Combined effect of ZnO nanoripples and solvent additive on the nanomorphology and performance of PTB7-Th: PC71BM organic solar cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. e3s-center.berkeley.edu [e3s-center.berkeley.edu]
- 11. nodo.confie.gob.mx [nodo.confie.gob.mx]
- 12. asmedigitalcollection.asme.org [asmedigitalcollection.asme.org]
- 13. tsapps.nist.gov [tsapps.nist.gov]
- 14. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Application Notes and Protocols: PC71BM as an Electron Transport Layer]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029281/docs#application-notes-and-protocols-pc71bm-as-an-electron-transport-layer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.